

PIK-90: A Technical Guide to its Mechanism of Action in Cancer Cells

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PIK-90
CAS No.: 677338-12-4
Cat. No.: B1684649

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PIK-90 is a potent, synthetic small molecule inhibitor targeting the phosphoinositide 3-kinase (PI3K) family, with additional activity against DNA-dependent protein kinase (DNA-PK).[1][2] The PI3K/AKT/mTOR signaling pathway is a critical regulator of numerous cellular processes, including cell growth, proliferation, survival, and metabolism.[3][4] Its hyperactivation is a frequent event in a wide variety of human cancers, making it a prime target for therapeutic intervention.[3][5] **PIK-90** has demonstrated significant antiproliferative and pro-apoptotic effects in various cancer cell lines, particularly those with dysregulated PI3K signaling, establishing it as a valuable tool for cancer research and a candidate for targeted anticancer therapy.[2]

Core Mechanism of Action

PIK-90 exerts its anticancer effects by directly inhibiting the catalytic activity of class I PI3K isoforms and DNA-PK.[1][2] It functions as an ATP-competitive inhibitor, binding to the kinase domain and preventing the phosphorylation of its substrates.[4][6]

The primary mechanism involves the blockade of class I PI3Ks. These enzymes are responsible for phosphorylating phosphatidylinositol-4,5-bisphosphate (PIP2) to generate the second messenger phosphatidylinositol-3,4,5-trisphosphate (PIP3).[4][6] **PIK-90**'s inhibition of this crucial step prevents the accumulation of PIP3 at the cell membrane.[2] This, in turn, blocks the recruitment and subsequent activation of downstream effector proteins, most notably the serine/threonine kinase AKT (also known as Protein Kinase B).[4] The suppression of AKT activation leads to the downstream inhibition of the mammalian target of rapamycin (mTOR) pathway, culminating in the disruption of key cellular survival and growth signals.[2]

Downstream Cellular Consequences in Cancer

The inhibition of the PI3K/AKT/mTOR cascade by **PIK-90** triggers a cascade of events within cancer cells, leading to potent antitumor activity.

- **Inhibition of Proliferation and Cell Cycle Arrest:** By suppressing the PI3K/AKT/mTOR pathway, **PIK-90** effectively halts aberrant proliferative signals.[2] This leads to a modest cell cycle arrest, primarily at the G0/G1 phase, in cancer cells treated with concentrations sufficient to inhibit AKT phosphorylation.[7]
- **Induction of Apoptosis:** A key consequence of PI3K pathway inhibition is the induction of programmed cell death, or apoptosis.[2] **PIK-90** has been shown to be a strong inducer of apoptosis in chronic lymphocytic leukemia (CLL) cells and demonstrates increased apoptotic effects in glioma cell lines.[1][8] This is achieved by disrupting the balance of pro-survival and pro-apoptotic proteins that are regulated by AKT.
- **Reduced Cell Migration and Chemotaxis:** The PI3K pathway is also integral to cell motility. **PIK-90** has been shown to impair polarity and chemotaxis in dHL60 cells.[7][9] In CLL cells, it significantly inhibits chemotaxis and reduces cell migration into the protective stromal cell layer.[7]

Quantitative Data Summary

The inhibitory activity of **PIK-90** has been quantified against various kinase targets, and its effects on cancer cell viability have been measured.

Table 1: PIK-90 Inhibitory Activity (IC50) Against Kinase Targets

Target Kinase	IC50 Value
PI3K p110α	11 nM[1][7][9][10]
PI3K p110β	350 nM[1][10]
PI3K p110γ	18 nM[1][7][9][10]
PI3K p110δ	58 nM[1][7][10]
DNA-PK	13 nM[1][9]
PI3KC2α	47 nM[1][9]
PI3KC2β	64 nM[1]
hsVPS34	830 nM[1]
PI4KIIIα	830 nM[1]
PI4KIIIβ	3.1 μM[1]
ATM	610 nM[1]
ATR	15 μM[1]
mTORC1	1.05 μM[1]

Table 2: Cellular Effects of PIK-90 on Cancer Cells

Cell Type	Concentration	Effect	Result
Chronic Lymphocytic Leukemia (CLL)	1 μ M	Viability (24h)	Reduced to 77.8% $\pm$ 6.4% of control[1]
Chronic Lymphocytic Leukemia (CLL)	10 μ M	Viability (24h)	Reduced to 51.1% $\pm$ 6.6% of control[1]
Chronic Lymphocytic Leukemia (CLL)	1 μ M	Chemotaxis	Inhibited to 57.8% of control[7]
Chronic Lymphocytic Leukemia (CLL)	10 μ M	Chemotaxis	Inhibited to 56.8% of control[7]
Chronic Lymphocytic Leukemia (CLL)	1 μ M	Pseudoemperipolesis	Inhibited to 74.2% of control[7]
Chronic Lymphocytic Leukemia (CLL)	10 μ M	Pseudoemperipolesis	Inhibited to 57.9% of control[7]
Glioma Cell Lines (U87 MG, etc.)	0.5 μ M	Cell Cycle	Induces a modest G0/G1 arrest[7]

Key Experimental Protocols

In Vitro Kinase Assay (for IC50 Determination)

This protocol outlines a standard method for measuring the IC50 values of an inhibitor against a target kinase, as described in studies evaluating **PIK-90**.[\[7\]](#)

Objective: To determine the concentration of **PIK-90** required to inhibit 50% of the activity of a specific PI3K isoform.

Materials:

- Purified recombinant kinase (e.g., p110 α /p85 α)
- **PIK-90** (or other inhibitor) dissolved in DMSO
- Kinase reaction buffer (25 mM HEPES, pH 7.4, 10 mM MgCl₂)

- Substrate: Sonicated phosphatidylinositol (PI) vesicles (100 µg/mL)
- [γ -³²P]ATP (10 µCi)
- Cold ATP (to final concentration of 10 µM or 100 µM)
- Termination solution: 1N HCl
- Extraction solution: Chloroform:Methanol (1:1)
- Thin Layer Chromatography (TLC) plates
- Phosphorimager or autoradiography film

Procedure:

- Prepare a reaction mixture containing the purified kinase, kinase reaction buffer, and sonicated PI substrate.
- Add varying concentrations of **PIK-90** (typically in a serial dilution). The final DMSO concentration should be kept constant across all reactions (e.g., 2%).
- Initiate the kinase reaction by adding the ATP mix (cold ATP + [γ -³²P]ATP).
- Allow the reaction to proceed for 20 minutes at room temperature.
- Terminate the reaction by adding 105 µL of 1N HCl.
- Extract the lipid products by adding 160 µL of Chloroform:Methanol (1:1). Vortex the biphasic mixture and centrifuge briefly.
- Carefully transfer the lower organic phase to a new tube.
- Spot the extracted lipids onto a TLC plate and develop the plate using an appropriate solvent system to separate PIP from PIP₃.
- Dry the TLC plate and visualize the radiolabeled PIP₃ product using a phosphorimager or autoradiography.

- Quantify the radioactivity in the PIP3 spots.
- Plot the percentage of kinase activity against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to calculate the IC50 value.

Cell Viability Assay

Objective: To determine the effect of **PIK-90** on the viability and proliferation of cancer cells.

Materials:

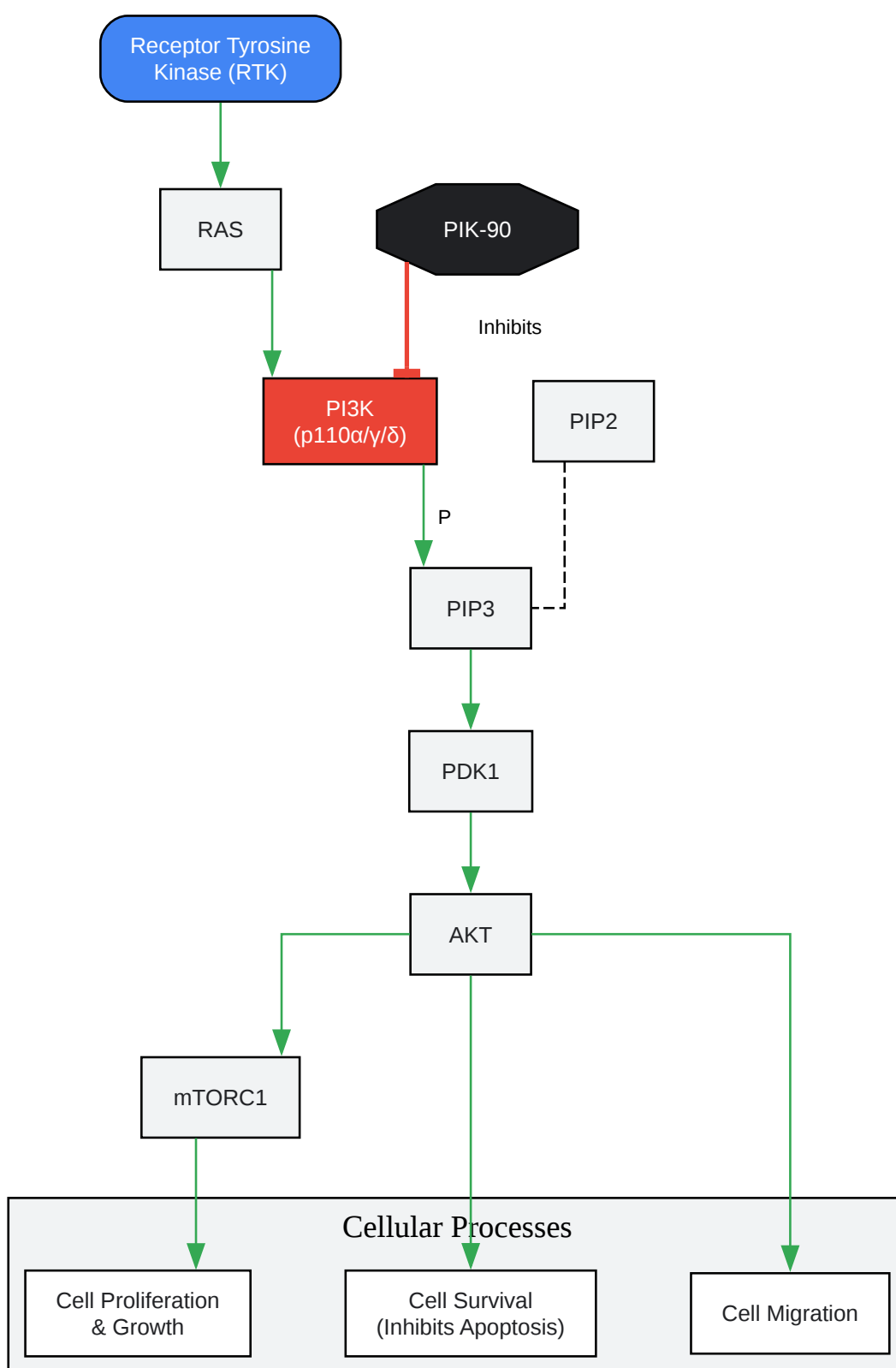
- Cancer cell line of interest (e.g., CLL, glioma cells)
- Complete cell culture medium
- **PIK-90** stock solution in DMSO
- 96-well cell culture plates
- Cell viability reagent (e.g., MTS, MTT, or a reagent measuring ATP content like CellTiter-Glo)
- Plate reader

Procedure:

- Seed the cancer cells into a 96-well plate at a predetermined optimal density and allow them to adhere overnight (for adherent cells).
- Prepare serial dilutions of **PIK-90** in complete cell culture medium. Include a vehicle control (DMSO only) at the same final concentration as the highest **PIK-90** dose.
- Remove the old medium from the cells and add the medium containing the different concentrations of **PIK-90**.
- Incubate the plates for the desired time period (e.g., 24, 48, or 72 hours).^[1]
- At the end of the incubation, add the cell viability reagent to each well according to the manufacturer's instructions.

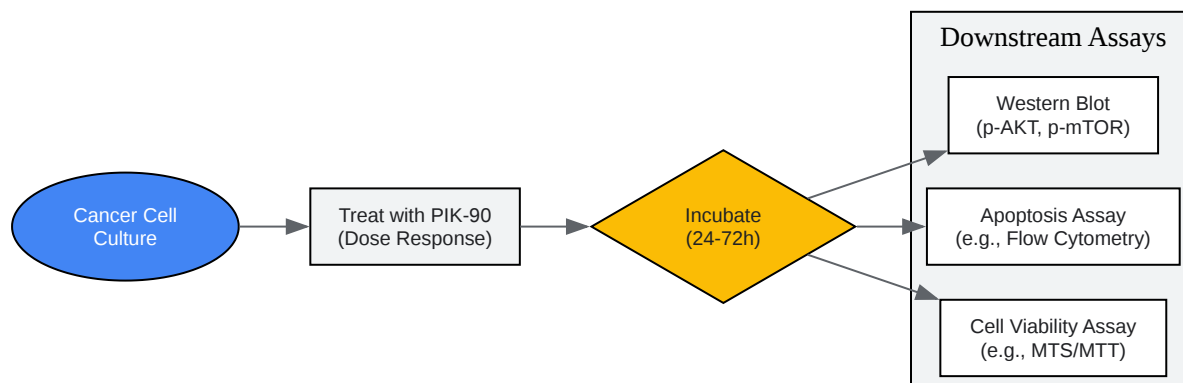
- Incubate for the recommended time to allow for color development or signal generation.
- Measure the absorbance or luminescence using a plate reader at the appropriate wavelength.
- Calculate the percentage of cell viability for each concentration relative to the vehicle-treated control cells (set to 100% viability).

Visualizations



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Caption: PI3K/AKT/mTOR pathway inhibition by **PIK-90**.



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Caption: General workflow for evaluating **PIK-90** in cancer cells.

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- To cite this document: BenchChem. [PIK-90: A Technical Guide to its Mechanism of Action in Cancer Cells]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1684649/docs#pik-90-a-technical-guide-to-its-mechanism-of-action-in-cancer-cells\]](https://www.benchchem.com/product/b1684649/docs#pik-90-a-technical-guide-to-its-mechanism-of-action-in-cancer-cells)

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